Application Note: (3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane in Fragrance Synthesis

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane*
CAS No.:	*94213-58-8*
Cat. No.:	*B12683774*

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Executive Summary

(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane (CAS: 94213-58-8) is the dimethyl acetal derivative of 3-cyclohexyl-2,2-dimethylpropanal.[1] In the fragrance industry, this molecule functions as a "Pro-Fragrance"—a stable precursor that releases its parent aldehyde upon exposure to specific environmental triggers (e.g., pH change, dilution, or enzymatic action).

While the parent aldehyde provides a desirable Muguet (Lily of the Valley), floral, and green odor profile, it is susceptible to oxidation and aldol condensation in high-pH environments (e.g., bleach, ammonia-based cleaners). This acetal derivative effectively "locks" the carbonyl group, rendering the molecule chemically inert in alkaline bases while maintaining the ability to hydrolyze and release the active odorant during the rinse or drying phase (neutral pH).[1]

Key Technical Advantages[1]

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- Alkaline Stability: Resistant to degradation in pH 10–13 environments (e.g., sodium hypochlorite solutions).[1]
- Controlled Release: Hydrolyzes to release the active aldehyde upon dilution or pH neutralization (e.g., on skin or fabric).[1]
- Malodor Counteraction: Demonstrated efficacy in masking amine-based malodors due to its steric bulk and slow-release profile.[1]

Chemical Profile & Properties[1][2][3][4][5][6]

Property	Data
Chemical Name	(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane
CAS Number	94213-58-8
Molecular Formula	$C_{13}H_{26}O_2$
Molecular Weight	214.35 g/mol
Appearance	Colorless to pale yellow liquid
Odor Profile	Faint, ether-like (pure); releases Muguet/Green notes upon hydrolysis
LogP (Predicted)	~4.2 (High substantivity)
Flash Point	>100°C
Parent Aldehyde	3-Cyclohexyl-2,2-dimethylpropanal

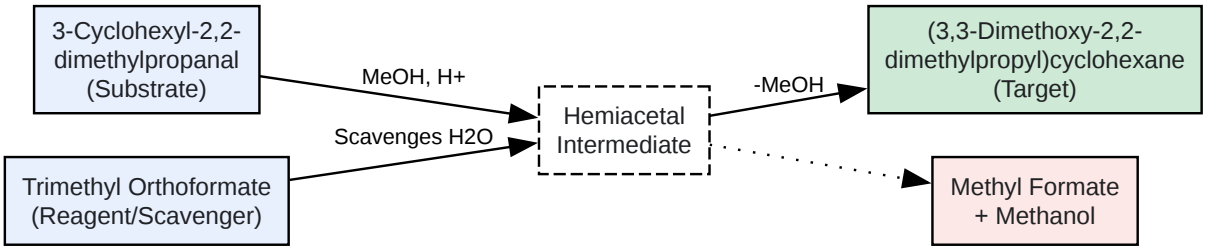
Synthesis Protocol

This protocol details the synthesis of the acetal from its parent aldehyde.[1] The reaction utilizes Trimethyl Orthoformate (TMOF) as a water scavenger to drive the equilibrium toward the acetal, which is critical for sterically hindered aldehydes like 3-cyclohexyl-2,2-dimethylpropanal.

Reaction Pathway

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The synthesis involves the acid-catalyzed nucleophilic addition of methanol to the aldehyde carbonyl, followed by water elimination.[1]



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Figure 1: Reaction pathway for the acetalization of 3-cyclohexyl-2,2-dimethylpropanal using TMOF.

Materials & Reagents[1][2][5]

- Precursor: 3-Cyclohexyl-2,2-dimethylpropanal (1.0 eq)[1]
- Reagent: Trimethyl Orthoformate (TMOF) (1.2 – 1.5 eq)[1]
- Solvent: Anhydrous Methanol (3.0 – 5.0 eq)[1]
- Catalyst: p-Toluenesulfonic acid monohydrate (pTSA) (0.5 mol%) or Amberlyst-15 (heterogeneous, preferred for easy workup).[1]
- Quench: Sodium Methoxide (0.5 M in MeOH) or Sodium Bicarbonate.

Step-by-Step Procedure

- Setup: Equip a 3-neck round-bottom flask with a magnetic stirrer, nitrogen inlet, and a reflux condenser. Flame-dry the glassware under nitrogen flow.[1]
- Charging: Add 3-Cyclohexyl-2,2-dimethylpropanal (100 g, 0.59 mol) and Anhydrous Methanol (150 mL) to the flask. Stir to dissolve.
- Reagent Addition: Add Trimethyl Orthoformate (94 g, 0.89 mol) in one portion.
- Catalysis: Add pTSA (0.5 g) or Amberlyst-15 (2.0 g).

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- Note: The reaction is slightly endothermic; mild heating may be required, but start at room temperature (20–25°C).[1]

- Reaction: Heat the mixture to 45–50°C and stir for 4–6 hours. Monitor reaction progress via GC-MS (disappearance of aldehyde peak at active retention time).

- Quenching:
  - If using pTSA: Cool to room temperature and add Sodium Methoxide solution until pH is neutral/slightly alkaline (pH 8).[1]
  - If using Amberlyst-15: Filter off the catalyst beads.[1]

- Concentration: Remove excess Methanol and Methyl Formate (byproduct) under reduced pressure (Rotovap at 40°C, 200 mbar).

- Workup: Dissolve the residue in Hexane or MTBE (100 mL). Wash with Saturated $NaHCO_3$ (2 x 50 mL) and Brine (50 mL).[1] Dry the organic layer over $MgSO_4$.[1][2]

- Purification: Distill the crude oil under high vacuum (<1 mbar).
  - Target Fraction: Collect the fraction boiling at approx. 110–115°C @ 1 mbar (Temperature may vary based on vacuum system).
  - Yield: Typical yield is 85–92%.[1]

Application & Stability Protocols

Stability Testing in Hypochlorite (Bleach)

Acetals are designed to survive where aldehydes fail.[1] This test validates the ingredient's utility in functional products.[1]

Protocol:

- Base Preparation: Prepare a standard bleach solution (5% NaOCl, pH ~12.5).[1]

- Dosing: Add 0.5% (w/w) of **(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane** to the bleach base.

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- Control: Prepare a parallel sample with 0.5% of the parent aldehyde (3-Cyclohexyl-2,2-dimethylpropanal).[1]
- Incubation: Store samples at 40°C for 4 weeks (accelerated aging).
- Analysis: Extract aliquots weekly with Dichloromethane (containing an internal standard, e.g., Dodecane) and analyze via GC-FID.

Expected Results:

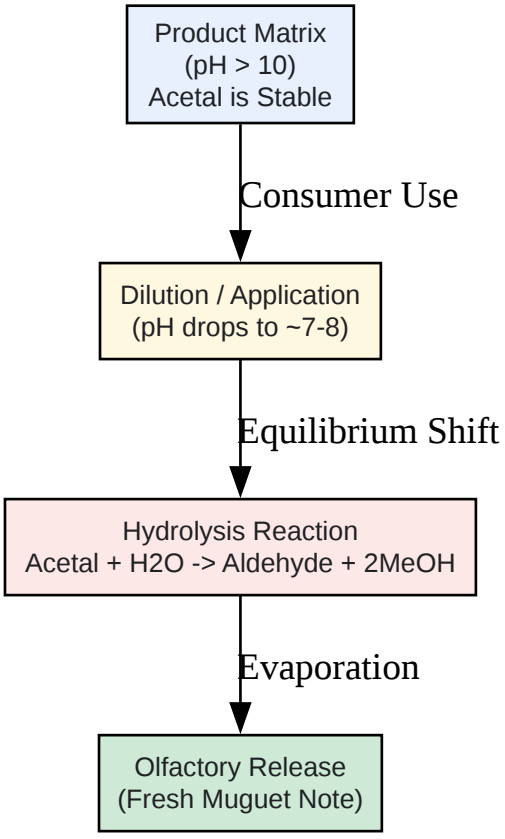
Time (Weeks)	Acetal Recovery (%)	Aldehyde Recovery (%)	Observation
0	**100**	**100**	**Clear solutions**
1	99	60	Aldehyde yellows; Acetal stable
2	98	35	Aldehyde phase separates/degrades

| 4 | 96 | <10 | Acetal remains chemically intact |[1]

Release Kinetics (Hydrolysis)

The "bloom" of the fragrance occurs when the product is diluted (e.g., in a washing machine) or dried on fabric, lowering the pH locally.[1]

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Figure 2: Mechanism of pro-fragrance activation.[1]

Formulation Guidelines

Recommended Dosage[1]

- Liquid Bleach: 0.1% – 0.5%.[1] (Provides masking of chlorine odor without degradation).[1]
- Fabric Softeners: 0.2% – 1.0%.[1] (Acts as a substantive "heart" note that persists on wet fabric).[1]
- High-pH Cleaners: 0.3% – 0.8%.[1]

Olfactory Description[1][5]

- Top Note: Low impact (due to acetal cap).[1]
- Heart Note: Clean, floral, green, lily-of-the-valley.

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- Base Note: Soft woody/amber nuances (from the cyclohexyl-propyl backbone).[1]

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